Functional Groups and Reactive Sites in Reactive Red 63: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: March 2026

Compound of Interest		
Compound Name:	*Reactive red 63*	
CAS No.:	*12237-09-1*	
Cat. No.:	*B1172058*	Get Quote

Executive Summary

C.I. **Reactive Red 63** (CAS: 12237-09-1), commercially known as Remazol Brilliant Red GG, represents a class of vinyl sulfone (VS) reactive dyes.[1][2] Unlike chlorotriazine dyes (e.g., Procion MX) that react via nucleophilic substitution, **Reactive Red 63** functions through a nucleophilic addition (Michael addition) mechanism.

For drug development and biochemical applications, this molecule is significant as a model for covalent protein labeling (targeting Lysine and Cysteine residues) and as a ligand in dye-affinity chromatography.[1][2] Its reactive core—the sulfatoethylsulfone (SES) group—serves as a "masked" electrophile, offering controlled reactivity triggered by pH modulation.

Molecular Architecture

Reactive Red 63 is a mono-azo dye characterized by a specific arrangement of chromophores and reactive anchors.[1][2] Its structural integrity relies on three distinct functional domains:

- The Chromophore (Colorant): An azo-based system (

) linking a diazonium component to a coupling component (typically a naphthalene derivative like H-acid or J-acid).[1] This provides the brilliant red spectral absorption.

- The Solubilizing Domain: Multiple sulfonic acid groups (

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) ensure high aqueous solubility and prevent aggregation in physiological buffers.[1]

- The Reactive Anchor (The Warhead): A

  -sulfatoethylsulfone group attached to the diazonium ring.[1] This is the site of covalent fixation.

Table 1: Functional Group Inventory of Reactive Red 63

Functional Group	Chemical Structure	Role in Reactivity & Application
Sulfatoethylsulfone (SES)		Pre-reactive state. Stable at neutral pH.[1][2] Converts to vinyl sulfone in alkali.
Vinyl Sulfone (VS)		Active Electrophile. Formed in situ.[1] Reacts with nucleophiles (OH, NH2, SH).
Azo Group		Chromophore. Responsible for visible light absorption (nm).[1]
Sulfonic Acid		Solubility. Negatively charged at pH > 2, preventing non-specific hydrophobic binding.[1]
Hydroxyl/Amino		Auxochromes. Modulate the electron density of the chromophore, shifting color.[1]

Reactivity Profile and Mechanism

The reactivity of **Reactive Red 63** is governed by the Vinyl Sulfone mechanism. This is a two-step process: Activation followed by Fixation.[1]

Step 1: Activation (-Elimination)

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The dye is supplied as the stable sulfatoethylsulfone ester.[1] In the presence of a base (pH > 10 for cellulose; pH > 8.5 for proteins), the ester undergoes 1,2-elimination of sulfuric acid to generate the reactive vinyl sulfone moiety.

[1][2]

Step 2: Fixation (Michael Addition)

The generated vinyl sulfone is a strong Michael acceptor. It reacts with nucleophiles on the substrate.

- Cellulose: Cellulosate anion (

).[1][2]

- Proteins:

  -amino group of Lysine (

) or thiol group of Cysteine (

).[1][2]

The reaction forms a stable ether or thioether bond that is resistant to acid hydrolysis but potentially reversible under severe alkaline conditions.

Competing Reaction: Hydrolysis

Water can also act as a nucleophile, reacting with the vinyl sulfone to form

-hydroxyethylsulfone.[1] This byproduct is unreactive ("dead dye") and must be removed during purification.[2]

Visualization: Activation and Reaction Pathway

The following diagram illustrates the transformation of **Reactive Red 63** from its storage form to its covalently bound state, highlighting the critical reactive carbon sites.

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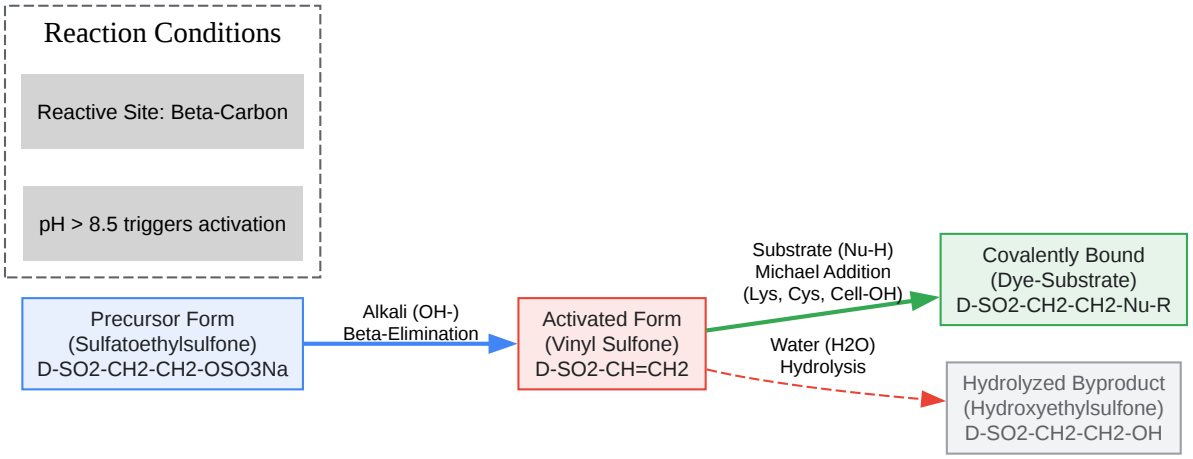

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Figure 1:Mechanism of **Reactive Red 63** activation and fixation.[1] The reactive site is the -carbon of the vinyl group.[1]

Experimental Protocols

Protein Conjugation Protocol (Self-Validating)

Objective: Labeling a target protein (e.g., BSA or an antibody) with **Reactive Red 63**.

Reagents:

- **Reactive Red 63** (Remazol Brilliant Red GG) stock solution (10 mg/mL in water).[1][2]
- Conjugation Buffer: 0.1 M Sodium Bicarbonate, pH 9.0 (Optimized for Lysine reactivity).
- Purification Column: Sephadex G-25 or Dialysis cassette (10k MWCO).[1]

Workflow:

- Equilibration: Dissolve protein in Conjugation Buffer at 1-5 mg/mL.
  - Causality: pH 9.0 deprotonates Lysine

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-amines (

), increasing nucleophilicity without causing rapid hydrolysis of the dye.[1][2]

- Activation & Addition: Add dye stock to protein solution. Molar excess: 10-20x for labeling, 50x for saturation.
  - Note: Unlike MCT dyes, VS dyes do not require immediate addition; however, pre-incubation of dye at pH 10 can generate the VS form before adding to protein for faster kinetics.
- Incubation: Incubate at 25°C for 2-4 hours or 4°C overnight.
  - Validation: Monitor reaction progress by TLC (Thin Layer Chromatography) or UV-Vis (shift in

    is minimal, but free dye elutes differently).[1]
- Quenching: Add 1M Tris-HCl (pH 8.0) or Ethanolamine to scavenge excess reactive dye.
- Purification: Separate conjugate from free dye using Gel Filtration (Sephadex G-25). The conjugate elutes in the void volume (colored band), while free/hydrolyzed dye is retained.

Hydrolysis Kinetics Assessment

To determine the stability of the reactive group:

- Prepare 1 mM dye in buffers of pH 8, 10, and 12.
- Monitor Absorbance at

  (approx 520 nm) over time.[1]
- Perform HPLC analysis.[3] The Vinyl Sulfone (VS) form is more hydrophobic than the Sulfatoethylsulfone (SES) and Hydrolyzed (HES) forms.[2]
  - Result: At pH 12, rapid conversion to VS occurs, followed by slow conversion to HES.

Biochemical & Pharmaceutical Relevance[1][4][5]

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Affinity Chromatography

Reactive Red 63, like Reactive Blue 2 and Red 120, acts as a biomimetic ligand. The planar aromatic structure and sulfonate groups mimic the structure of enzyme cofactors (e.g., NAD+, ATP).

- Target: Dehydrogenases, Kinases, and Serum Albumin.
- Mechanism: The dye binds to the nucleotide-binding fold (Rossmann fold) of proteins.[1]
- Application: Immobilization of RR63 onto agarose beads creates an affinity matrix for purifying these enzymes.

Toxicity & Safety[1]

- Metabolism: Azo dyes can be reduced by azoreductases in the liver or gut microbiome, cleaving the azo bond and releasing aromatic amines.
- **Reactive Red 63** Specifics: The cleavage products include the diazo-component (containing the vinyl sulfone residue) and the coupler (aminonaphthalene sulfonate).[1]
- Caution: While reactive dyes are generally less toxic than basic dyes, the potential for covalent binding to cellular proteins (haptenization) exists, posing a risk of sensitization.

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- To cite this document: BenchChem. [Functional Groups and Reactive Sites in Reactive Red 63: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1172058#functional-groups-and-reactive-sites-in-reactive-red-63-molecule]

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